Molecular Structure and Reactivity of 1-Cyclopentene-1-methanol

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Compound of Interest

Compound Name:	*1-Cyclopentene-1-methanol*
CAS No.:	*1120-80-5*
Cat. No.:	*B3045692*

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Technical Guide for Drug Development & Synthetic Applications

Executive Summary

1-Cyclopentene-1-methanol (CAS: 1120-80-5), also known as (1-cyclopenten-1-yl)methanol, is a critical allylic alcohol intermediate in organic synthesis.[1] Distinguished by its trisubstituted alkene core and a primary hydroxyl group situated at the vinylic position, it serves as a versatile scaffold for constructing complex carbocyclic nucleosides, terpenes, and pharmaceutical building blocks.

This guide analyzes the molecule's electronic architecture, outlines a high-fidelity synthesis protocol utilizing DIBAL-H to prevent conjugate reduction, and details its reactivity profile—specifically focusing on hydroxyl-directed functionalization strategies essential for stereoselective drug design.

Molecular Architecture & Electronic Properties

Structural Analysis

The molecule consists of a five-membered cyclopentene ring with a hydroxymethyl (-CH_2OH) substituent at the C1 position.

- Hybridization: C1 and C2 are

  hybridized; C3, C4, C5, and the exocyclic methylene carbon are

  .

- Conjugation System: The

  -system of the C1=C2 double bond is hyperconjugated with the allylic C-H bonds at C3 and C5. Crucially, the hydroxymethyl group allows for orbital overlap between the oxygen lone pairs and the

  antibonding orbital of the alkene, influencing the dipole moment and reactivity.

Reactivity Drivers

- Allylic Alcohol Functionality: The primary alcohol is allylic, making it highly susceptible to selective oxidation to the

  -unsaturated aldehyde (1-cyclopentenecarboxaldehyde) using mild oxidants like MnO_2.

- Hydroxyl-Directing Effect: The -OH group acts as a Lewis basic handle. In reactions like epoxidation (mCPBA) or cyclopropanation (Simmons-Smith), the oxygen coordinates with the incoming reagent, directing attack to the syn face of the double bond (Henbest Effect).

- Ring Strain: The cyclopentene ring possesses approximately 6 kcal/mol of ring strain, enhancing the reactivity of the double bond toward cycloadditions compared to acyclic analogs.

Synthesis Strategy

While **1-cyclopentene-1-methanol** can be prepared via various routes, the reduction of methyl 1-cyclopentenecarboxylate is the industry standard for scalability and purity.

Selection of Reducing Agent: DIBAL-H vs. LAH

- Lithium Aluminum Hydride (LAH): While effective, LAH is an aggressive nucleophile. In

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-unsaturated esters, LAH poses a risk of 1,4-reduction (conjugate addition), leading to the saturated alcohol (cyclopentylmethanol) as a contaminant.

- Diisobutylaluminum Hydride (DIBAL-H): Preferred for its electrophilic nature. At -78°C, DIBAL-H coordinates to the carbonyl oxygen, facilitating 1,2-reduction to the allylic alcohol with high chemoselectivity, preserving the alkene unsaturation.

Experimental Protocol: Selective Reduction

Objective: Synthesis of **1-Cyclopentene-1-methanol** from Methyl 1-cyclopentenecarboxylate.

Reagents:

- Methyl 1-cyclopentenecarboxylate (1.0 eq)
- DIBAL-H (1.0 M in hexanes, 2.2 eq)
- Dichloromethane (DCM), anhydrous
- Rochelle's Salt (Potassium sodium tartrate), sat. aq.

Step-by-Step Methodology:

- Setup: Flame-dry a 2-neck round-bottom flask under Argon atmosphere. Add Methyl 1-cyclopentenecarboxylate (10 mmol) and anhydrous DCM (50 mL).
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Causality: Low temperature suppresses over-reduction and conjugate addition.
- Addition: Add DIBAL-H (22 mL, 22 mmol) dropwise via syringe pump over 30 minutes. Maintain internal temperature below -70°C.
- Reaction: Stir at -78°C for 2 hours. Monitor by TLC (Silica, 20% EtOAc/Hexane). The ester spot (

) should disappear, replaced by the alcohol (

).

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- Quenching (Critical): While still at -78°C, slowly add MeOH (5 mL) to quench excess hydride. Then, add saturated Rochelle's salt solution (50 mL) and allow to warm to room temperature.
- Workup: Stir vigorously for 1-2 hours until the aluminum emulsion breaks and two clear layers form. Note: DIBAL-H forms gelatinous aluminum salts; Rochelle's salt solubilizes them.
- Isolation: Separate organic layer.[2] Extract aqueous layer with DCM (2 x 30 mL). Dry combined organics over

  , filter, and concentrate in vacuo.
- Purification: Purify via flash column chromatography (10-20% EtOAc in Hexanes) to yield a clear, combustible liquid.

Reactivity Profile & Functionalization

The versatility of **1-cyclopentene-1-methanol** lies in its divergent reactivity pathways.

Oxidation (Aldehyde Synthesis)

Oxidation yields 1-cyclopentenecarboxaldehyde, a potent Michael acceptor.

- Reagent: Activated Manganese Dioxide (

) in DCM or IBX in DMSO.
- Mechanism: Radical mechanism (

) or ligand exchange (IBX) selectively oxidizes the allylic alcohol without affecting the double bond.
- Application: The resulting aldehyde is a precursor for Nazarov cyclization substrates.

Directed Epoxidation (The Henbest Effect)

- Reagent: mCPBA (meta-Chloroperoxybenzoic acid) in DCM at 0°C.
- Stereochemistry: The hydroxyl group hydrogen-bonds with the peracid, directing the delivery of oxygen to the syn face relative to the OH group.

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- Product:syn-1-(Hydroxymethyl)-1,2-epoxycyclopentane.
- Contrast: Acetylation of the alcohol prior to epoxidation removes the H-bond donor, often reversing selectivity to the anti face due to steric hindrance.

Cyclopropanation (Simmons-Smith)

- Reagent:

  ,

  couple (or

).
- Mechanism: The zinc carbenoid coordinates to the allylic oxygen, ensuring syn-stereospecific cyclopropanation.
- Result: A bicyclo[3.1.0]hexane derivative, a scaffold found in various antiviral carbocyclic nucleosides.

Visualizing the Reactivity Landscape

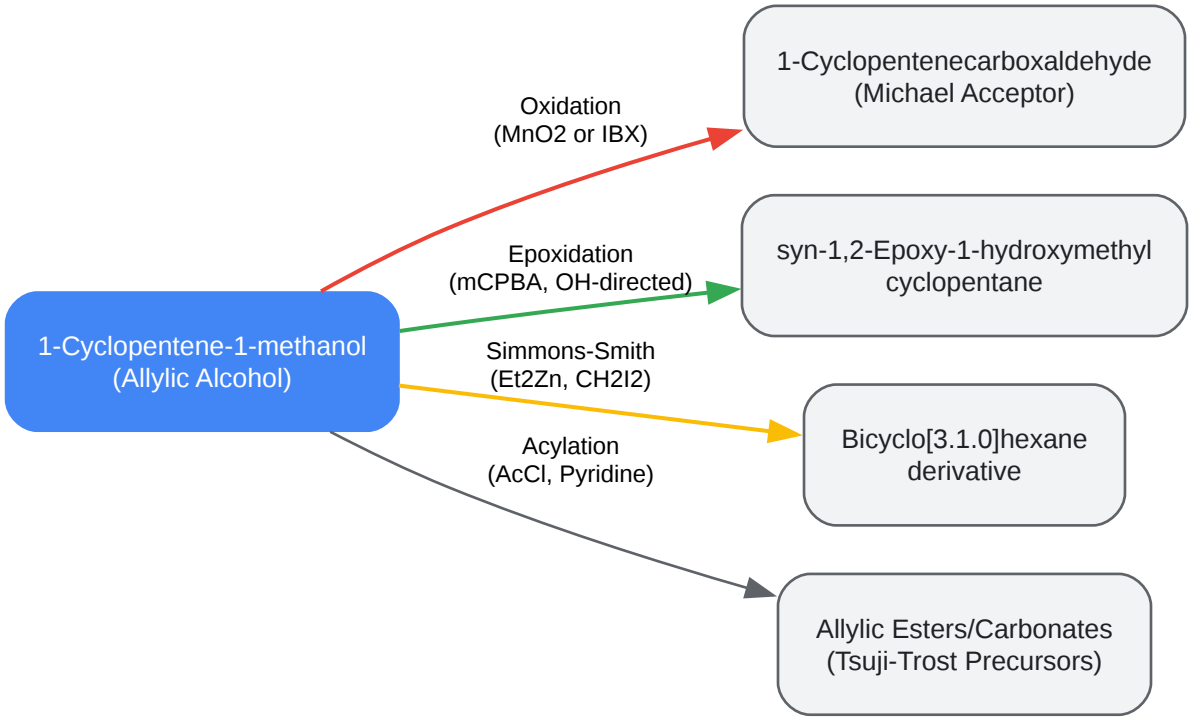


Figure 1: Divergent Reactivity Pathways of 1-Cyclopentene-1-methanol

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Figure 1: Divergent Reactivity Pathways. The central allylic alcohol enables oxidative, cycloaddition, and substitution pathways.

Applications in Drug Development[3][4]

Carbocyclic Nucleosides

1-Cyclopentene-1-methanol is a structural homolog of the ribose sugar ring (lacking the ether oxygen), used to synthesize carbocyclic nucleosides. These analogs, such as Abacavir and Entecavir, resist hydrolytic cleavage by phosphorylases, enhancing metabolic stability.

- Workflow: The alcohol is converted to an allylic carbonate, which undergoes Palladium-catalyzed (Tsuji-Trost) allylic amination with a purine or pyrimidine base.

Quantitative Data: Physical Properties for Handling

Property	Value	Context for Handling
Molecular Weight	98.14 g/mol	Calculation basis
Boiling Point	~66°C @ 11 Torr	Distillable under vacuum
Density	0.963 g/mL	Phase separation (lighter than water/DCM)
Flash Point	~74°C	Combustible; use spark-proof equipment
LogP	0.6 (approx)	Moderate lipophilicity; extracts into organics

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11051584, **1-Cyclopentene-1-methanol**. Retrieved from [Link]

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